

# Application Notes & Protocols: The Role of Dimethyl Diglycolate as a Versatile Plasticizer Intermediate

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## Compound of Interest

Compound Name: Dimethyl diglycolate

Cat. No.: B041929

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## Abstract & Introduction: Beyond Conventional Plasticizers

Plasticizers are essential additives that impart flexibility, durability, and processability to polymeric materials. For decades, phthalate-based esters have dominated the market, particularly for polyvinyl chloride (PVC) applications.[1][2] However, growing environmental and health concerns have catalyzed a shift towards high-performance, lower-toxicity alternatives.[3][4] Among these, esters derived from dicarboxylic acids have shown significant promise.[5]

This guide focuses on **Dimethyl Diglycolate** (DMDC), a pivotal chemical intermediate in the synthesis of advanced diglycolate ester plasticizers. DMDC itself is not typically used as a primary plasticizer due to its relatively high volatility. Instead, its value lies in its role as a readily synthesized precursor that can be converted into a diverse range of higher molecular weight, high-performance plasticizers through transesterification.[6][7] We will explore the synthesis of DMDC, its subsequent conversion into functional plasticizers, and the methodologies for evaluating their performance. The protocols herein are designed to be self-validating, providing researchers with a robust framework for innovation.

# Dimethyl Diglycolate (DMDC): Core Properties and Synthesis

**Dimethyl Diglycolate** (also known as Dimethyl 2,2'-Oxydiacetate) is the dimethyl ester of diglycolic acid.[8][9] Its ether linkage is a key structural feature that influences the polarity and compatibility of its derivatives with polymers like PVC.[10]

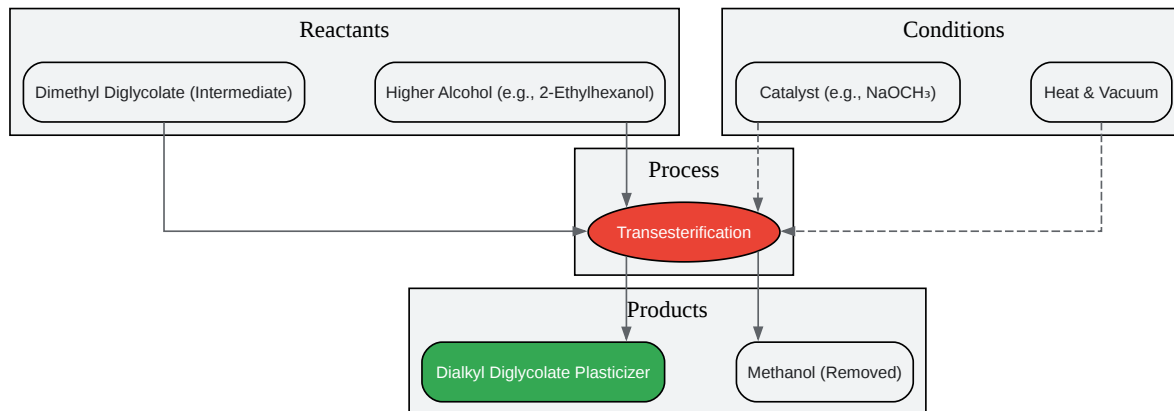
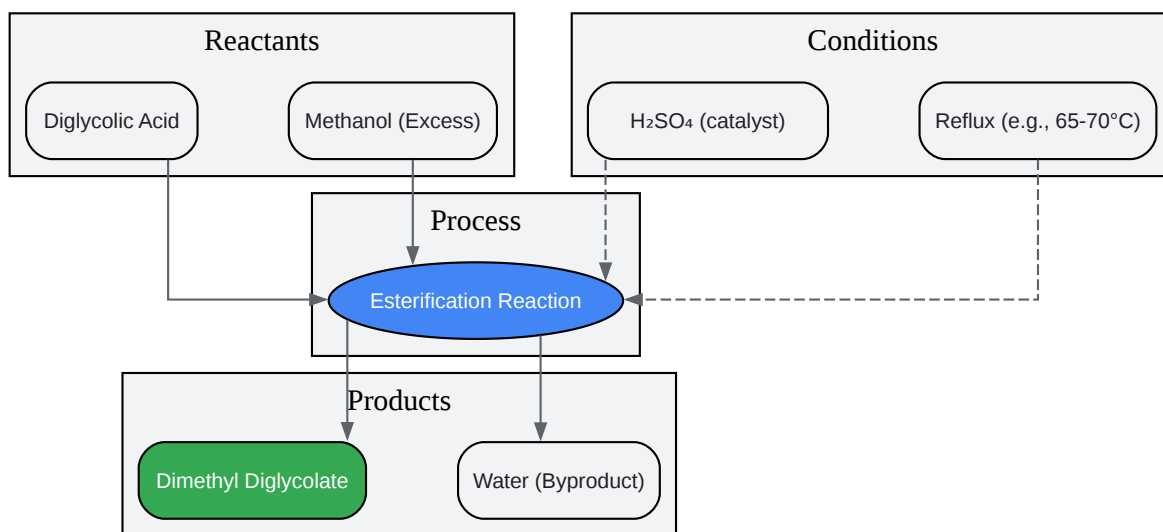
## Physicochemical Properties

A summary of DMDC's key properties is presented below for reference in synthesis and handling.

Property	Value	Reference(s)
CAS Number	7040-23-5	[8][9][11]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>5</sub>	[9][11]
Molecular Weight	162.14 g/mol	[9][11]
Boiling Point	211.3 °C at 760 mmHg	[11]
Melting Point	36 °C	[11]
Density	1.15 g/cm <sup>3</sup>	[11]
Appearance	Colorless liquid or low-melting solid	-
Solubility	Soluble in methanol, ethyl acetate, DCM	[12]

## Synthesis Pathway: Direct Esterification

The most direct and common route to DMDC is the Fischer esterification of diglycolic acid with methanol, catalyzed by a strong acid like sulfuric acid.[13][14] The reaction is reversible, and therefore, driving the reaction to completion requires the removal of the water byproduct, typically through azeotropic distillation or the use of a large excess of the alcohol reactant.[14][15]



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